

Ensuring complete dissolution of PSB-1115 potassium salt powder

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Compound of Interest

Compound Name: PSB-1115 potassium salt

Cat. No.: B15572539

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Technical Support Center: PSB-1115 Potassium Salt

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to ensure the complete dissolution of **PSB-1115 potassium salt** powder for researchers, scientists, and drug development professionals.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during the dissolution of **PSB-1115 potassium salt**.

Q1: My **PSB-1115 potassium salt** is not fully dissolving in water. What should I do?

A1: Incomplete dissolution in water is a common issue. **PSB-1115 potassium salt** has limited solubility in aqueous solutions at room temperature. To achieve complete dissolution, it is recommended to use ultrasonication and gentle warming. Heating the solution to 60°C can aid in dissolution.^[1] For aqueous stock solutions, it is also recommended to filter and sterilize the solution using a 0.22 µm filter before use.^[1]

Q2: What is the recommended solvent for preparing a high-concentration stock solution?

A2: For a high-concentration stock solution, DMSO is the recommended solvent. **PSB-1115 potassium salt** is soluble in DMSO at concentrations up to 100 mg/mL (285.43 mM).[1] However, it is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.[1] Ultrasonication may still be required to achieve complete dissolution in DMSO.[1]

Q3: I'm observing precipitation in my stock solution after storage. How can I prevent this?

A3: Precipitation after storage can occur due to improper storage conditions or exceeding the recommended storage duration. Stock solutions of **PSB-1115 potassium salt** should be aliquoted to avoid repeated freeze-thaw cycles.[1] For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1] If you are using a water-based stock solution, ensure it is used promptly.

Q4: Can I use PBS to dissolve **PSB-1115 potassium salt**?

A4: Yes, **PSB-1115 potassium salt** is soluble in PBS (pH 7.2) at a concentration of approximately 1 mg/mL.[2] As with water, gentle warming and sonication may be necessary to ensure complete dissolution.

Q5: What are the visual characteristics of a properly dissolved solution?

A5: A properly dissolved solution of **PSB-1115 potassium salt** should be a clear, particulate-free liquid. Any visible cloudiness, sediment, or floating particles indicate incomplete dissolution.

Data Presentation

Table 1: Solubility of **PSB-1115 Potassium Salt**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	100	285.43	Requires ultrasonic; use newly opened DMSO. [1]
Water	10	28.54	Requires ultrasonic and warming to 60°C. [1]
PBS (pH 7.2)	1	-	
DMF	5	-	

Experimental Protocols

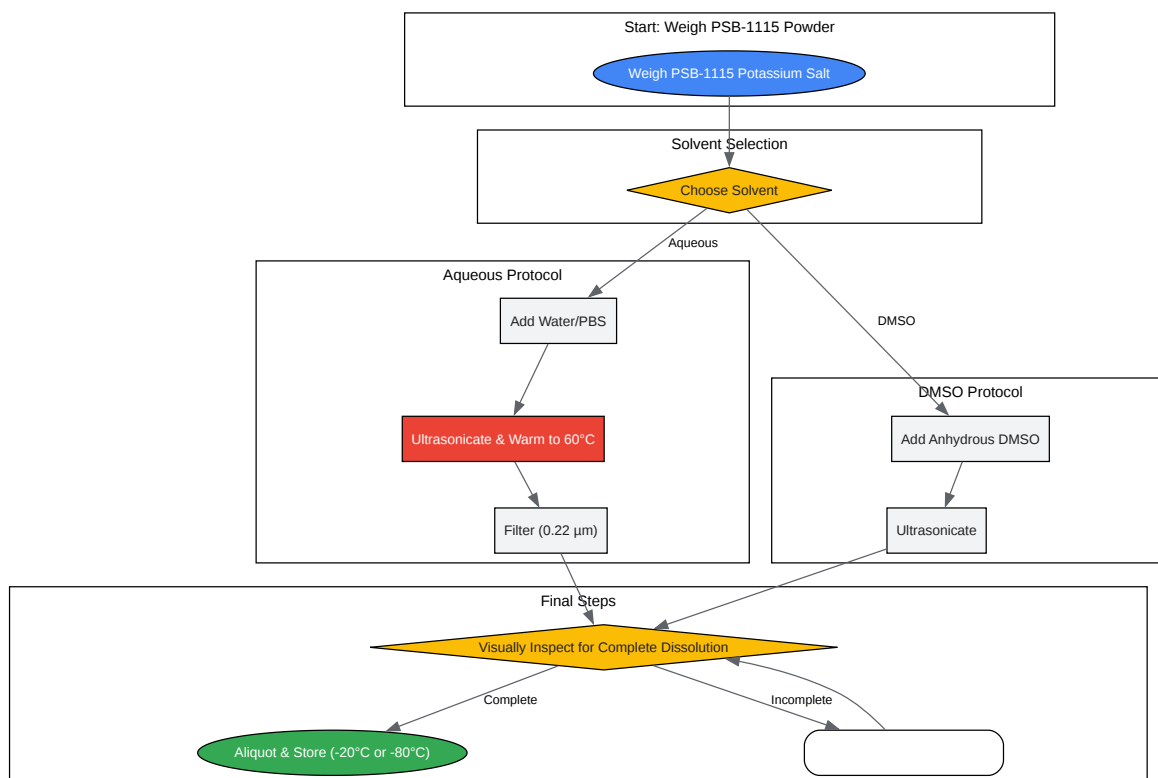
Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of **PSB-1115 Potassium Salt**

- Weighing: Accurately weigh the desired amount of **PSB-1115 potassium salt** powder (Molecular Weight: 388.44 g/mol).[\[2\]](#)[\[3\]](#) For 1 mL of a 10 mM solution, you will need 3.88 mg.
- Solvent Addition: Add the appropriate volume of high-purity water to the powder.
- Dissolution: Place the vial in an ultrasonic water bath.
- Warming: Gently warm the solution to 60°C while continuing sonication. Monitor the solution until all powder is dissolved and the solution is clear.
- Sterilization: Once completely dissolved and cooled to room temperature, filter the solution through a 0.22 µm sterile filter.
- Storage: Aliquot the solution into smaller, single-use volumes and store at -20°C for up to 1 month or -80°C for up to 6 months, protected from light.[\[1\]](#)

Protocol 2: Preparation of a 100 mg/mL DMSO Stock Solution of **PSB-1115 Potassium Salt**

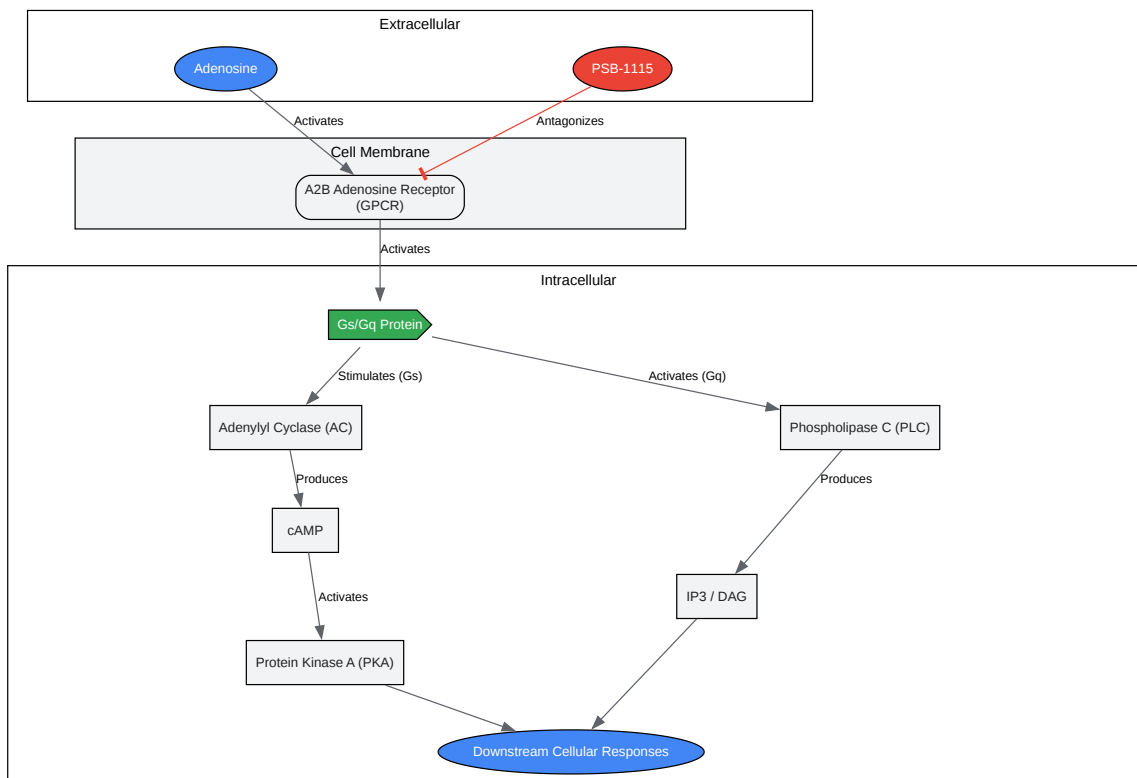
- Weighing: Accurately weigh the desired amount of **PSB-1115 potassium salt** powder.
- Solvent Addition: Add the appropriate volume of new, anhydrous DMSO.
- Dissolution: Place the vial in an ultrasonic water bath until the powder is completely dissolved. The solution should be clear.
- Storage: Aliquot the solution and store at -20°C for up to 1 month or -80°C for up to 6 months, protected from light.[1]

Mandatory Visualization



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Caption: Workflow for dissolving **PSB-1115 potassium salt**.



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Caption: Simplified A2B adenosine receptor signaling pathway.

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References

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